

Essential Safety and Handling Protocols for Pentaerythritol Tetranitrate (PETN)

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Compound of Interest

Compound Name: Pentaerythritol tetranitrate

Cat. No.: B1201358

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Pentaerythritol tetranitrate (PETN) is a white, crystalline solid known for its use as a vasodilator in medicine and as a powerful explosive.[1][2] Due to its hazardous nature, particularly its sensitivity to shock, heat, impact, and friction, strict adherence to safety protocols is paramount for all researchers, scientists, and drug development professionals.[3] This guide provides essential, procedural information for the safe handling and disposal of PETN in a laboratory setting.

Quantitative Safety and Physical Data

The following table summarizes key quantitative data for **Pentaerythritol Tetranitrate**. Notably, no official occupational exposure limits have been established by major regulatory bodies like OSHA or ACGIH.[3][4] This absence of a defined limit does not imply the substance is harmless; rather, it underscores the need for stringent safety practices to minimize any potential exposure.

Parameter	Value	Reference
Chemical Abstracts Service (CAS) Number	78-11-5	[1][3]
UN Number	0150 (wetted)	[1][5]
Hazard Class	1.1D (Explosive with a mass explosion hazard)	[1]
OSHA PEL / ACGIH TLV	None Established	[3][4]
Appearance	Odorless, white crystalline solid	[1][3]
Melting Point	~140 °C (284 °F)	[1][3]
Autoignition Temperature	~190 °C (374 °F)	[3]
Explosion Temperature	~215 °C (419 °F)	[3]
Solubility	Insoluble in water; Soluble in Acetone	[3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to ensure personnel safety. The required level of protection depends on the nature of the work being performed.

Routine Laboratory Operations

For standard procedures involving small quantities of PETN under controlled conditions:

- **Gloves:** Wear protective gloves made of rubber or Neoprene to prevent skin contact.[3] Regularly change gloves, especially if contamination is suspected.[6]
- **Eye and Face Protection:** Use impact-resistant safety glasses with side shields at a minimum.[4] For tasks with a higher risk of splashing, wear chemical splash goggles in combination with a face shield.[4][6]

- **Body Protection:** A clean, buttoned lab coat or protective suit should be worn over personal clothing.[4]
- **Respiratory Protection:** Generally not required when handling PETN in a well-ventilated area or within a chemical fume hood.[5]

High-Exposure Scenarios & Spill Cleanup

For situations with a higher risk of aerosolization, such as spill cleanup or handling outside of a ventilated enclosure:

- **Respiratory Protection:** An OSHA/NIOSH-approved respirator is necessary if local exhaust or enclosure is not used.[3][4] For significant exposures, a NIOSH-approved supplied-air respirator with a full facepiece, operated in a positive-pressure mode, is recommended.[4] All respirator use must comply with a written institutional program that includes training, fit-testing, and medical evaluation as per OSHA 1910.134.[4]
- **Advanced Body Protection:** Chemical-resistant clothing or a full suit may be required depending on the scale of the potential exposure.[4] This includes protective footwear and headgear.[4]

Operational and Disposal Plans

Adherence to detailed, step-by-step protocols is mandatory for all personnel handling PETN.

Experimental Protocol: Safe Handling of PETN

- **Preparation:**
 - Designate a specific, clutter-free area for handling PETN, preferably within a chemical fume hood.
 - Ensure an eyewash station and emergency shower are immediately accessible.[4]
 - Assemble all necessary equipment and PPE before handling the chemical.
 - Use explosion-proof electrical equipment and fittings in the handling area.[4]

- Ground all equipment to prevent static discharge.[\[7\]](#)
- Handling:
 - Don all required PPE as specified above.
 - Handle PETN with non-sparking tools.
 - Avoid actions that could cause shock, impact, or friction.[\[3\]](#)
 - Keep the material away from heat, light, open flames, and other ignition sources.[\[4\]](#)
 - Store PETN in tightly sealed, properly labeled containers.[\[4\]](#)
 - Do not eat, drink, or smoke in the work area.[\[4\]](#)
- Post-Handling:
 - Thoroughly wash hands and any potentially exposed skin with soap and water immediately after handling and at the end of the work shift.[\[4\]](#)
 - Clean the work surface with a damp sponge or rag to collect any residual powder.[\[3\]](#)
 - Properly dispose of all contaminated materials and PPE as hazardous waste.
 - Contaminated work clothes should be laundered by trained personnel aware of the hazards.[\[4\]](#)

Spill Response Plan

- Evacuate & Isolate: Immediately evacuate all non-essential personnel from the spill area.[\[4\]](#)
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and flames from the vicinity.
[\[4\]](#)
- Don PPE: Put on the appropriate PPE for high-exposure scenarios before re-entering the area.

- **Wet the Material:** Carefully dampen the spilled PETN powder with Acetone to reduce its sensitivity.^[4] Avoid contaminating the material with sand, dirt, or grit, as this increases sensitivity.^[3]
- **Collect Spill:** Using non-sparking tools, carefully collect the wetted material and place it into a conductive (e.g., Velostat) bag or a sealed container for hazardous waste.^[3]
- **Decontaminate Area:** Ventilate the area and wash the spill surface first with Acetone, followed by soap and water.^[4]
- **Dispose:** The collected material must be treated as hazardous waste and disposed of according to the plan below.^[4]

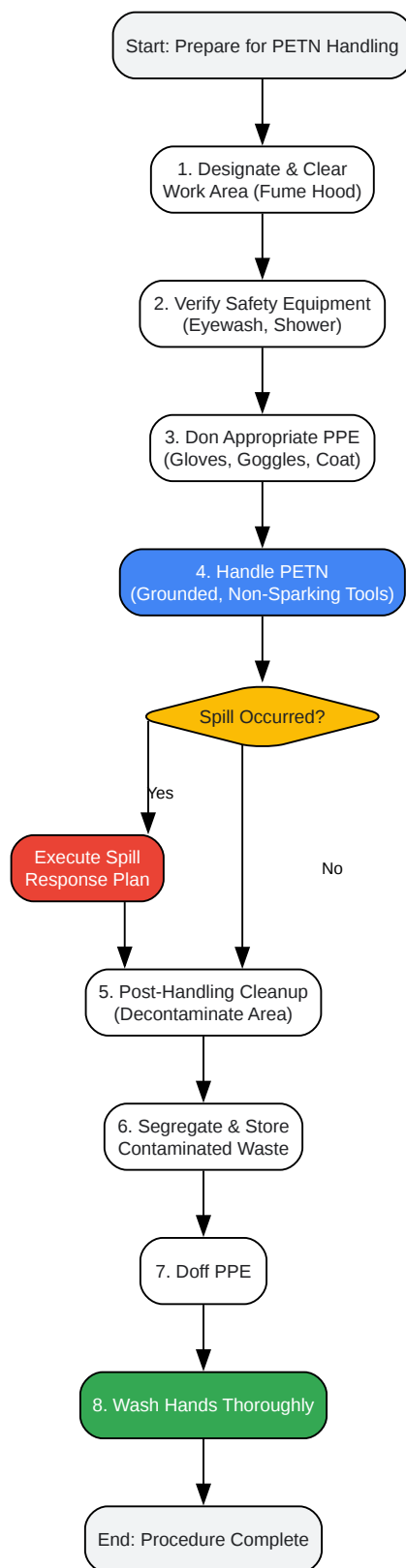
Disposal Plan

PETN waste is classified as a reactive hazardous waste (EPA Hazardous Waste Number D003).^[2]^[3]

- **Segregation & Storage:**
 - Collect all PETN waste, including contaminated PPE and spill cleanup materials, in a designated, sealed, and clearly labeled hazardous waste container.
 - Store the waste container in a secure, cool, and well-ventilated area away from incompatible materials like oxidizing agents and acids.^[4]^[5]
- **Professional Disposal:**
 - Disposal must be conducted by qualified, licensed personnel.^[3]
 - The preferred methods of destruction are open burning or open detonation at a licensed Treatment, Storage, and Disposal (TSD) facility.^[3] Incineration is another potential method.
 - All disposal activities must strictly adhere to local, state, and federal regulations.^[3]

Visual Workflow: PETN Handling Procedure

The following diagram illustrates the logical workflow for safely handling **Pentaerythritol Tetranitrate** in a laboratory setting.



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